

4-Chloro-5-methoxy-1H-indole CAS number and IUPAC name

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Compound of Interest

Compound Name: 4-Chloro-5-methoxy-1H-indole

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Technical Guide: 4-Chloro-5-methoxy-1H-indole

CAS Number: 68935-48-8 IUPAC Name: 4-chloro-5-methoxy-1H-indole

Executive Summary

This document provides a technical overview of **4-Chloro-5-methoxy-1H-indole**, a substituted indole of interest to researchers in medicinal chemistry and drug development. Indole derivatives are a significant class of heterocyclic compounds known for their wide range of pharmacological activities. This guide consolidates the available chemical data for **4-Chloro-5-methoxy-1H-indole**. However, it is important to note that detailed experimental studies, including specific biological activity assays, comprehensive experimental protocols, and defined signaling pathways directly involving this compound, are not extensively reported in the current scientific literature. The information presented herein is based on general knowledge of substituted indoles and data from chemical suppliers.

Chemical Properties and Data

The fundamental chemical properties of **4-Chloro-5-methoxy-1H-indole** are summarized below. This data is compiled from chemical supplier databases and computational predictions.

Property	Value	Source
CAS Number	68935-48-8	[1]
IUPAC Name	4-chloro-5-methoxy-1H-indole	[2]
Molecular Formula	C ₉ H ₈ ClNO	[1] [2]
Molecular Weight	181.62 g/mol	[1]
Predicted XlogP	2.6	[2]
Appearance	White to off-white crystalline powder (general for similar compounds)	N/A
Storage	Sealed in dry, Room Temperature	[1]

Synthesis and Methodologies

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-5-methoxy-1H-indole** is not readily available in published literature, the synthesis of structurally similar substituted indoles often follows established synthetic routes. One of the most common methods for synthesizing substituted indoles is the Fischer indole synthesis.

A potential synthetic approach for a related compound, 4-fluoro-5-methoxy-1H-indole, has been described and could likely be adapted for the chloro-analogue. The general steps would involve:

- Preparation of the corresponding phenylhydrazine: Starting from an appropriately substituted aniline, a diazonium salt is formed and then reduced to the hydrazine.
- Fischer Indole Synthesis: The substituted phenylhydrazine is then reacted with a suitable ketone or aldehyde (e.g., pyruvic acid or an acetone equivalent) under acidic conditions to induce cyclization and form the indole ring.

It is important to note that variations in reagents and reaction conditions would need to be optimized for the specific synthesis of **4-Chloro-5-methoxy-1H-indole**.

Biological Activity and Potential Applications

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide array of biological activities. These activities include, but are not limited to, antiviral, anti-HIV, antidepressant, antimicrobial, and analgesic effects.

For chloro- and methoxy-substituted indoles specifically, various biological activities have been reported for related analogs:

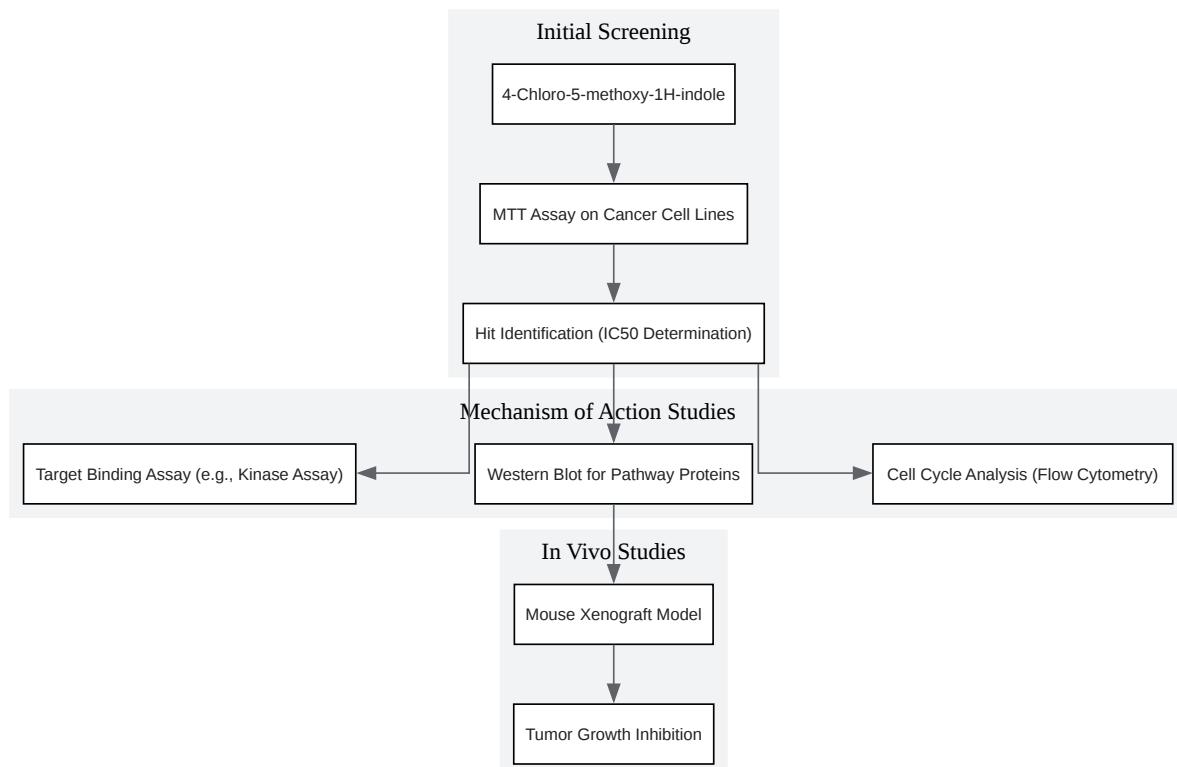
- **Anticancer Activity:** Some substituted indoles have been investigated as tubulin polymerization inhibitors and as inhibitors of epidermal growth factor receptor (EGFR).
- **Antimalarial Activity:** Chloro- and methoxy-substituted quinolones, which can be synthesized from indole precursors, have shown efficacy against multiple stages of Plasmodium.

It is plausible that **4-Chloro-5-methoxy-1H-indole** could serve as a building block or intermediate in the synthesis of more complex molecules with potential therapeutic applications. However, without specific biological data, its direct pharmacological profile remains uncharacterized.

Signaling Pathways and Experimental Workflows

Due to the lack of specific biological studies on **4-Chloro-5-methoxy-1H-indole**, there are no established signaling pathways or detailed experimental workflows to report at this time. Research in this area would be required to elucidate its mechanism of action and biological targets.

For illustrative purposes, a generalized workflow for screening a novel indole compound for anticancer activity is presented below.



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Caption: Generalized workflow for anticancer drug discovery with a novel indole compound.

Conclusion

4-Chloro-5-methoxy-1H-indole is a chemical compound with a well-defined structure. While it belongs to the pharmacologically significant class of indoles, there is a notable absence of detailed public data regarding its specific biological activities, experimental protocols, and

mechanisms of action. The information provided in this guide is based on general principles of indole chemistry and data available for structurally related compounds. Further research is necessary to fully characterize the properties and potential applications of **4-Chloro-5-methoxy-1H-indole**. For researchers and drug development professionals, this compound may represent an opportunity for novel investigation, either as a lead compound itself or as a key intermediate in the synthesis of new therapeutic agents.

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References

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- 2. PubChemLite - 4-chloro-5-methoxy-1h-indole (C9H8ClNO) [pubchemlite.lcsb.uni.lu]
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Phone: (601) 213-4426
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